Application Note: Step-by-Step Synthesis of 5-Vinyl-1H-indole

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Compound of Interest

Compound Name:	*5-Vinyl-1H-indole*
CAS No.:	*77132-99-1*
Cat. No.:	*B1315147*

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Abstract

5-Vinyl-1H-indole is a valuable heterocyclic building block, pivotal in the synthesis of polymers, bioactive molecules, and advanced materials. Its vinyl functional group serves as a versatile handle for further chemical transformations, including polymerization and click chemistry. This document provides a comprehensive guide to the synthesis of **5-Vinyl-1H-indole**, presenting a detailed, field-proven protocol based on the Suzuki-Miyaura cross-coupling reaction. An alternative synthetic route via the Wittig olefination is also discussed. The protocols are designed to be robust and reproducible, with an emphasis on explaining the chemical principles and experimental choices to ensure success for researchers in drug discovery and materials science.

Introduction and Strategic Overview

The indole nucleus is a privileged scaffold in medicinal chemistry, appearing in a vast array of pharmaceuticals and natural products. Functionalization at the C5 position with a vinyl group introduces a key point for molecular elaboration. The synthesis of **5-Vinyl-1H-indole** can be

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approached through several classic and modern organic chemistry reactions. The most common strategies begin from either 5-bromoindole or indole-5-carboxaldehyde.

Key Synthetic Pathways:

- Palladium-Catalyzed Cross-Coupling: Reactions like the Suzuki-Miyaura, Heck, and Stille couplings are powerful methods for forming the C-C bond between the indole ring and the vinyl group, starting from 5-haloindoles. The Suzuki-Miyaura reaction is often preferred due to its mild conditions, high functional group tolerance, and the lower toxicity of boronic acid reagents compared to the organotin reagents used in Stille couplings.[1]

- Wittig Olefination: This classic reaction provides a reliable method for converting an aldehyde (indole-5-carboxaldehyde) into an alkene (**5-Vinyl-1H-indole**) using a phosphorus ylide.[2]

This guide will focus on the Suzuki-Miyaura coupling as the primary method due to its versatility and robustness in complex molecule synthesis, a common requirement in drug development.

Featured Protocol: Suzuki-Miyaura Cross-Coupling

This protocol details the synthesis of **5-Vinyl-1H-indole** from 5-bromoindole and potassium vinyltrifluoroborate. The latter is an air- and moisture-stable solid, making it a convenient vinylating agent.[3]

Principle of the Reaction

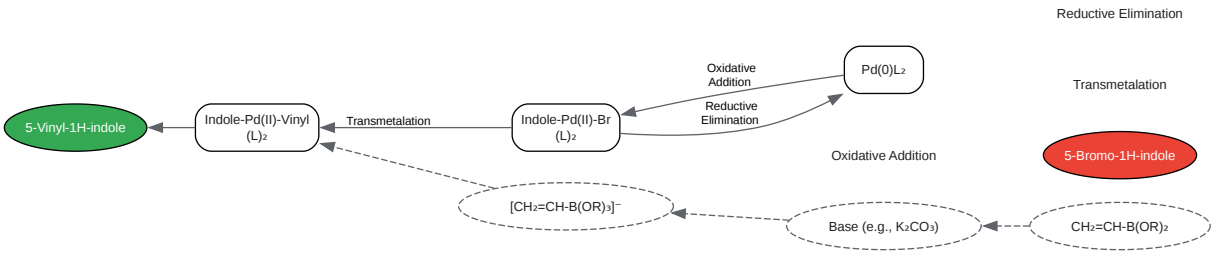
The Suzuki-Miyaura coupling is a palladium-catalyzed reaction between an organohalide and an organoboron compound.[4] The catalytic cycle involves three fundamental steps:

- Oxidative Addition: The Pd(0) catalyst reacts with the aryl halide (5-bromoindole) to form a Pd(II) complex.

- Transmetalation: The organic group from the organoboron species (vinyl group) is transferred to the palladium center. This step requires activation by a base.

- Reductive Elimination: The two coupled organic fragments are eliminated from the palladium center, forming the final product and regenerating the Pd(0) catalyst.

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Figure 1: Simplified catalytic cycle for the Suzuki-Miyaura reaction.

Materials and Reagents

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Reagent/Material	M.W. (g/mol)	Quantity (mmol)	Equiv.	Notes
5-Bromo-1H-indole	196.04	1.0	1.0	Starting material. Ensure it is pure and dry.
Potassium vinyltrifluoroborate	133.98	1.5	1.5	Air-stable vinyl source.[5]
$PdCl_2(dppf)\cdot CH_2Cl_2$	816.64	0.03	0.03	Palladium catalyst with [1,1'-Bis(diphenylphosphino)ferrocene]. Other catalysts can be used.
Potassium Carbonate (K_2CO_3)	138.21	3.0	3.0	Anhydrous base is crucial for the reaction.
1,4-Dioxane	88.11	-	-	Anhydrous solvent.
Water (H_2O)	18.02	-	-	Degassed, deionized water.
Ethyl Acetate (EtOAc)	88.11	-	-	For extraction.
Brine	-	-	-	Saturated NaCl solution for washing.
Anhydrous Magnesium Sulfate ($MgSO_4$)	120.37	-	-	Drying agent.
Celite® or Silica Gel	-	-	-	For filtration and chromatography.

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Argon or Nitrogen Gas	-	-	-	For maintaining an inert atmosphere.

Step-by-Step Experimental Protocol

Figure 2: Experimental workflow for the Suzuki-Miyaura synthesis.

- Inert Atmosphere Setup: To a flame-dried 25 mL Schlenk flask containing a magnetic stir bar, add 5-bromoindole (196 mg, 1.0 mmol), potassium vinyltrifluoroborate (201 mg, 1.5 mmol), $PdCl_2(dppf)\cdot CH_2Cl_2$ (24.5 mg, 0.03 mmol), and anhydrous potassium carbonate (415 mg, 3.0 mmol).
    - Expertise & Experience: The use of a Schlenk flask and flame-drying is critical to remove atmospheric moisture, which can inhibit the catalyst and hydrolyze reagents. The dppf ligand is robust and effective for many cross-coupling reactions, promoting efficient oxidative addition and reductive elimination steps.
- Solvent Addition and Degassing: Add 8 mL of anhydrous 1,4-dioxane and 2 mL of deionized water to the flask. Seal the flask and thoroughly degas the mixture. This is best achieved by subjecting the mixture to three "freeze-pump-thaw" cycles.
    - Causality: Oxygen must be removed from the reaction mixture as it can oxidize the Pd(0) catalyst, rendering it inactive, and can also promote unwanted side reactions like the homocoupling of the boronic acid derivative.
- Reaction: Place the flask in a preheated oil bath at 90 °C and stir vigorously for 12-24 hours. Monitor the reaction's progress by Thin Layer Chromatography (TLC) until the 5-bromoindole starting material is consumed.
- Work-up: Once the reaction is complete, cool the flask to room temperature. Dilute the reaction mixture with 50 mL of ethyl acetate.
- Filtration: Filter the mixture through a short plug of Celite® to remove the insoluble palladium catalyst and inorganic salts. Wash the pad with additional ethyl acetate (2 x 15 mL).[1]

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- Extraction and Washing: Transfer the combined filtrate to a separatory funnel. Wash the organic layer sequentially with water (2 x 30 mL) and brine (1 x 30 mL).[1] Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$).

- Purification: Filter off the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator. The resulting crude residue should be purified by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes (e.g., starting from 5% EtOAc in hexanes) to afford **5-Vinyl-1H-indole** as a solid.

    - Trustworthiness: Indole derivatives can be sensitive to highly acidic silica gel. If degradation is observed, the silica can be pre-treated with a solvent system containing 1-2% triethylamine.[6]

Alternative Protocol: Wittig Olefination

This method is an excellent alternative if indole-5-carboxaldehyde is the more readily available starting material.

Principle of the Reaction

The Wittig reaction transforms a carbonyl group (aldehyde or ketone) into an alkene.[7] It involves the reaction of the aldehyde with a phosphorus ylide (a Wittig reagent). The ylide is typically prepared in situ by treating a phosphonium salt with a strong base.

Brief Step-by-Step Protocol

- Ylide Formation: Suspend methyltriphenylphosphonium bromide (1.2 equiv.) in anhydrous THF under an inert atmosphere at 0 °C. Add a strong base such as n-butyllithium (n-BuLi, 1.1 equiv.) dropwise. The formation of the bright yellow/orange ylide should be observed. Allow the mixture to stir for 30-60 minutes.

    - Expertise & Experience: The choice of base is critical. n-BuLi is effective but can also add directly to the aldehyde if not fully consumed. Using NaH in DMSO is a common alternative.[2] The reaction should be kept cold (e.g., 0 °C or lower) during base addition to prevent ylide decomposition and side reactions.[8]

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- Aldehyde Addition: Dissolve indole-5-carboxaldehyde (1.0 equiv.) in a minimal amount of anhydrous THF and add it dropwise to the ylide suspension at 0 °C.
- Reaction: Allow the reaction to warm to room temperature and stir overnight.
- Work-up and Purification: Quench the reaction with a saturated aqueous solution of ammonium chloride (NH_4Cl). Extract the product with ethyl acetate, wash with water and brine, dry over $MgSO_4$, and concentrate. Purify the crude product via flash column chromatography as described in the Suzuki protocol.

Safety and Handling

- Palladium Catalysts: Palladium compounds are toxic and should be handled in a fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Solvents: Anhydrous solvents like THF and dioxane are flammable and can form explosive peroxides. Use in a well-ventilated fume hood away from ignition sources.
- Bases: Strong bases like n-BuLi are pyrophoric and react violently with water. Handle under an inert atmosphere using proper syringe techniques.
- 5-Bromoindole: This compound is an irritant. Avoid inhalation and contact with skin and eyes.

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